

# Essential Safety and Logistical Information for Handling 2-Chlorobenzaldehyde

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## Compound of Interest

Compound Name: 2-Chlorobenzaldehyde

Cat. No.: B119727

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **2-Chlorobenzaldehyde**. This guide provides immediate, essential safety protocols, operational plans, and disposal information to foster a secure and efficient research environment.

## Chemical Identifier and Physical Properties

Property	Value	References
CAS Number	89-98-5	[1][2][3][4]
Molecular Formula	C7H5ClO	[2][3]
Molecular Weight	140.57 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[2][5]
Boiling Point	209 - 215 °C (408 - 419 °F)	[2][4]
Melting Point	9 - 11 °C (48 - 52 °F)	[4]
Flash Point	88 °C (190.4 °F) (Closed Cup)	[2]
Density	1.248 g/cm <sup>3</sup> at 25 °C	[1][4]
Vapor Density	4.84 - 4.86 (air = 1)	[1][6]

## Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	Combustible liquid[3]
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage[3]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage[1][3]
Acute Toxicity, Oral	Category 5	May be harmful if swallowed[1]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield (8-inch minimum). [7]	Protects against splashes and vapors that can cause severe eye damage.[1][2]
Hand Protection	Chemical-resistant gloves.[2] [8] Inspect gloves prior to use. [7]	Prevents skin contact which can cause severe burns.[1][3]
Skin and Body Protection	Lab coat, corrosion-proof clothing, or a full suit for large spills.[2][8]	Protects skin from accidental contact and splashes.
Respiratory Protection	Use in a well-ventilated area. [3] If ventilation is inadequate or vapors/aerosols are generated, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.[1][2][3]	Prevents inhalation of harmful vapors which can cause respiratory tract irritation.[7]

## Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2-Chlorobenzaldehyde** in a laboratory setting.

- Preparation:
  - Ensure a safety shower and eyewash station are readily accessible and operational.[2][3]
  - Work within a certified chemical fume hood to ensure adequate ventilation.[3]
  - Assemble all necessary equipment and reagents before handling the chemical.
  - Don the appropriate personal protective equipment as specified in the table above.
- Handling:
  - Ground all equipment to prevent static discharge, as the material is combustible.[2]
  - Keep away from heat, open flames, and other sources of ignition.[2][3][8]
  - Avoid direct contact and inhalation of vapors.[2][7]
  - When transferring, pour slowly to minimize splashing. Use a funnel where appropriate.
  - Keep the container tightly closed when not in use.[2][7][8]
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling.[4][6]
  - Clean the work area, decontaminating any surfaces that may have come into contact with the chemical.
  - Remove and properly store or dispose of contaminated PPE.[7]

## Emergency Procedures

Situation	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][6][8] Seek immediate medical attention from an ophthalmologist.[1][8]
Skin Contact	Immediately remove all contaminated clothing. [1][6] Wash the affected area with large amounts of water for at least 15 minutes.[8] Seek immediate medical attention.[1][2]
Inhalation	Move the victim to fresh air.[1][8] If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[3][6][8] Rinse mouth with water and give plenty of water to drink.[8] Seek immediate medical attention.[1][8]
Spill	For small spills, absorb with an inert dry material and place in a suitable container for disposal.[2] For large spills, evacuate the area, eliminate ignition sources, and contain the spill.[2][9] Use a self-contained breathing apparatus and full protective suit.[2]

## Storage and Disposal Plan

### Storage:

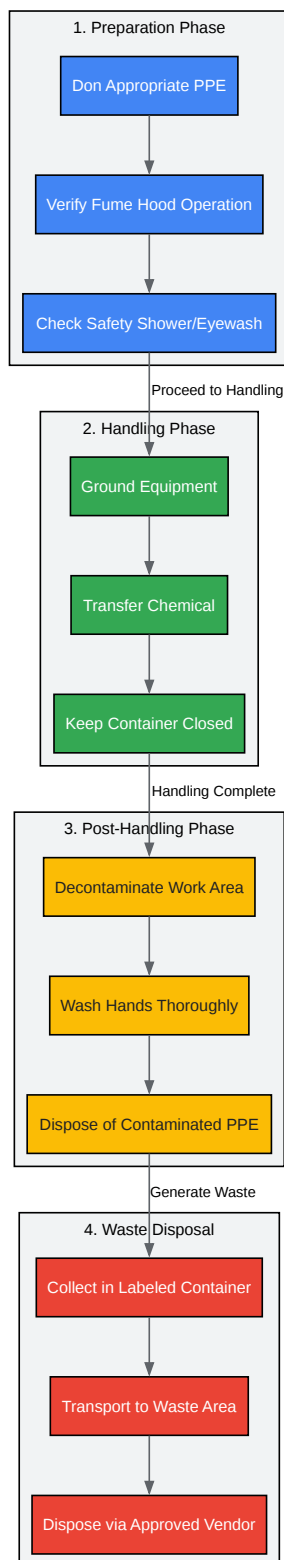
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[3]
- Keep containers tightly closed and protected from light and air.[3][9] May be stored under nitrogen.[8]
- Store in a designated corrosives area.[3]

**Disposal:**

- Dispose of waste in accordance with local, state, and federal regulations.
- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)[\[7\]](#)
- Do not mix with other waste.[\[4\]](#)
- Contaminated packaging should be disposed of as unused product.[\[5\]](#)[\[7\]](#)

**Workflow for Safe Handling of 2-Chlorobenzaldehyde**

Workflow for Safe Handling of 2-Chlorobenzaldehyde

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Caption: This diagram outlines the procedural workflow for safely handling **2-Chlorobenzaldehyde**.

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